

# Molecular formula and weight of Reactive Orange 86.

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## Compound of Interest

Compound Name: Reactive orange 86

Cat. No.: B1607117

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## Technical Guide: C.I. Reactive Orange 86

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of C.I. **Reactive Orange 86**, focusing on its chemical properties, and methodologies for its application and removal in experimental settings.

## Chemical and Physical Properties

**Reactive Orange 86** is an anionic azo dye primarily used in the textile industry for dyeing cellulosic fibers such as cotton and viscose.<sup>[1][2]</sup> Like other reactive dyes, it forms a covalent bond with the substrate, resulting in excellent wash fastness.<sup>[3][4]</sup> The dye is water-soluble and is typically applied under alkaline conditions.<sup>[1][4]</sup>

There are conflicting reports in public databases regarding the precise molecular formula and CAS number for the compound identified as C.I. **Reactive Orange 86**. The available data for the most frequently cited CAS numbers are summarized below.

Table 1: Molecular and Chemical Data for Compounds Identified as **Reactive Orange 86**

Property	Value (CAS: 57359-00-9)	Value (CAS: 83929-91-3)
Molecular Formula	C <sub>20</sub> H <sub>11</sub> Cl <sub>2</sub> N <sub>8</sub> Na <sub>3</sub> O <sub>10</sub> S <sub>3</sub> [5][6]	C <sub>20</sub> H <sub>16</sub> Cl <sub>2</sub> N <sub>10</sub> O <sub>7</sub> S <sub>2</sub> Na <sub>2</sub> [7]
Molecular Weight	759.41 g/mol [5]	Not specified
Synonyms	Trisodium 7-[[2-(ureido)-4-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]phenyl]azo]naphthalene-1,3,6-trisulphonate[6]	Reactive Orange H5R, Procion Yellow MX 3R, Foureactive Yellow MX 3RA[7][8][9]
Molecular Structure	Azo Class[1]	Azo Class[1]

Table 2: Physical and Application Properties

Property	Value
Physical Form	Powder[1][7]
Color	Red-orange / Yellow-orange[1][7]
Solubility	Water Soluble. 150 g/L at 20°C; 180 g/L at 80°C[1]
Primary Application	Dyeing and printing of cellulosic materials (e.g., cotton, viscose)[1][7]
pH for Application	6-7 (for 1% solution preparation); raised to 10.5-11 for fixation[7][10]
Storage	Cool, dry place[7]
Shelf Life	2 Years[7]

## Experimental Protocols

While specific protocols for **Reactive Orange 86** are not widely published in academic literature outside of industrial use, representative methodologies for the application and study of reactive dyes are provided below.

This protocol is adapted from a standard procedure for dyeing cotton with C.I. Reactive Orange 4, a dye with a similar reactive group (dichlorotriazine), and is representative of the general process for dyes of this class.[\[10\]](#)

Objective: To dye a 10g sample of 100% cotton fabric to a medium shade.

Materials and Reagents:

- 10g pre-scoured and bleached 100% cotton fabric
- **Reactive Orange 86** dye powder
- Sodium chloride (NaCl)
- Sodium carbonate (Soda Ash,  $\text{Na}_2\text{CO}_3$ )
- Non-ionic soaping agent
- Distilled water
- Laboratory dyeing machine or temperature-controlled water bath with stirrer
- Beakers, graduated cylinders, balance
- pH meter or pH indicator strips

Procedure:

- Preparation of Dyebath:
  - Set the liquor ratio to 1:20. For a 10g fabric sample, the total volume of the dyebath will be 200 mL.
  - To achieve a 2% shade on weight of fabric (owf), weigh 0.2g of **Reactive Orange 86** dye powder.
  - Create a paste of the dye powder with a small amount of cold distilled water, then add hot water (approx. 80°C) to fully dissolve.[\[10\]](#)

- In a separate beaker, dissolve 12g of sodium chloride (to achieve a 60 g/L concentration) in distilled water.[\[10\]](#)
- Exhaustion Phase:
  - Set the dyeing machine or water bath to 50°C.
  - Add the dissolved dye solution and the dissolved sodium chloride to the dyebath. Ensure the initial pH is just below 7.0.[\[10\]](#)
  - Immerse the cotton fabric in the dyebath.
  - Increase the temperature to the target fixation temperature (typically 60-80°C for this type of dye) over 20 minutes.
  - Continue dyeing at this temperature for an additional 20-30 minutes to allow for dye exhaustion (adsorption onto the fiber).[\[10\]](#)
- Fixation Phase:
  - Prepare a solution of sodium carbonate (soda ash).
  - Slowly add the soda ash solution to the dyebath over a period of 10 minutes. This will raise the pH to approximately 10.5-11, which initiates the covalent bonding of the dye to the cellulose.[\[10\]](#)
  - Continue the dyeing process at this temperature and pH for 45-60 minutes for fixation.
- Wash-off Procedure:
  - Drain the dyebath.
  - Rinse the fabric thoroughly with cold running water until the water runs clear.[\[10\]](#)
  - Prepare a soaping bath containing a non-ionic soaping agent (e.g., 2 g/L) at a 1:20 liquor ratio.

- Treat the dyed fabric in the soaping bath at a boil (95-100°C) for 10-15 minutes to remove any unfixed or hydrolyzed dye.[10]
- Rinse the fabric again with hot water, followed by a final cold water rinse.
- Squeeze excess water from the fabric and air dry.

Reactive dyes are common subjects in environmental research focused on wastewater treatment. This protocol outlines a typical batch adsorption experiment to evaluate the efficacy of an adsorbent for removing a reactive dye from an aqueous solution.[11][12]

Objective: To determine the adsorption capacity of a given adsorbent for **Reactive Orange 86**.

Materials and Reagents:

- **Reactive Orange 86**
- Selected adsorbent material (e.g., activated carbon, biochar, chitosan beads)
- Distilled water
- HCl and NaOH solutions for pH adjustment
- Orbital shaker-incubator
- Centrifuge or filtration apparatus
- UV-Visible Spectrophotometer

Procedure:

- Preparation of Stock Solution:
  - Prepare a stock solution of **Reactive Orange 86** (e.g., 1000 mg/L) by dissolving a precisely weighed amount of dye in distilled water.
  - Prepare working solutions of desired concentrations (e.g., 25, 50, 100, 150 mg/L) by serial dilution of the stock solution.[12]

- Batch Adsorption Experiment:
  - In a series of flasks, add a fixed amount of adsorbent (e.g., 0.015 g) to a fixed volume of dye solution of varying initial concentrations (e.g., 50 mL).[12]
  - Adjust the initial pH of the solutions to a desired value (e.g., 7.0) using dilute HCl or NaOH.
  - Place the flasks in an orbital shaker set to a constant speed (e.g., 150 rpm) and temperature (e.g., 25°C).[11]
  - Withdraw aliquots at predetermined time intervals (e.g., 5, 10, 30, 60, 120, 240 minutes) to determine the equilibrium time.
  - Separate the adsorbent from the solution by centrifugation or filtration.
- Analysis:
  - Measure the final concentration of **Reactive Orange 86** in the supernatant/filtrate using a UV-Visible Spectrophotometer at the dye's maximum absorbance wavelength ( $\lambda_{\text{max}}$ ).
  - Calculate the amount of dye adsorbed per unit mass of adsorbent at equilibrium ( $q_e$ , in mg/g) using the following equation:
    - $q_e = (C_0 - C_e) * V / m$
    - Where:  $C_0$  = initial dye concentration (mg/L),  $C_e$  = equilibrium dye concentration (mg/L),  $V$  = volume of the solution (L), and  $m$  = mass of the adsorbent (g).
- Data Modeling:
  - Analyze the experimental data using kinetic models (e.g., pseudo-first-order, pseudo-second-order) and isotherm models (e.g., Langmuir, Freundlich) to characterize the adsorption process.[12]

## Mandatory Visualizations

The following diagrams illustrate the logical flow of the experimental protocols described above.

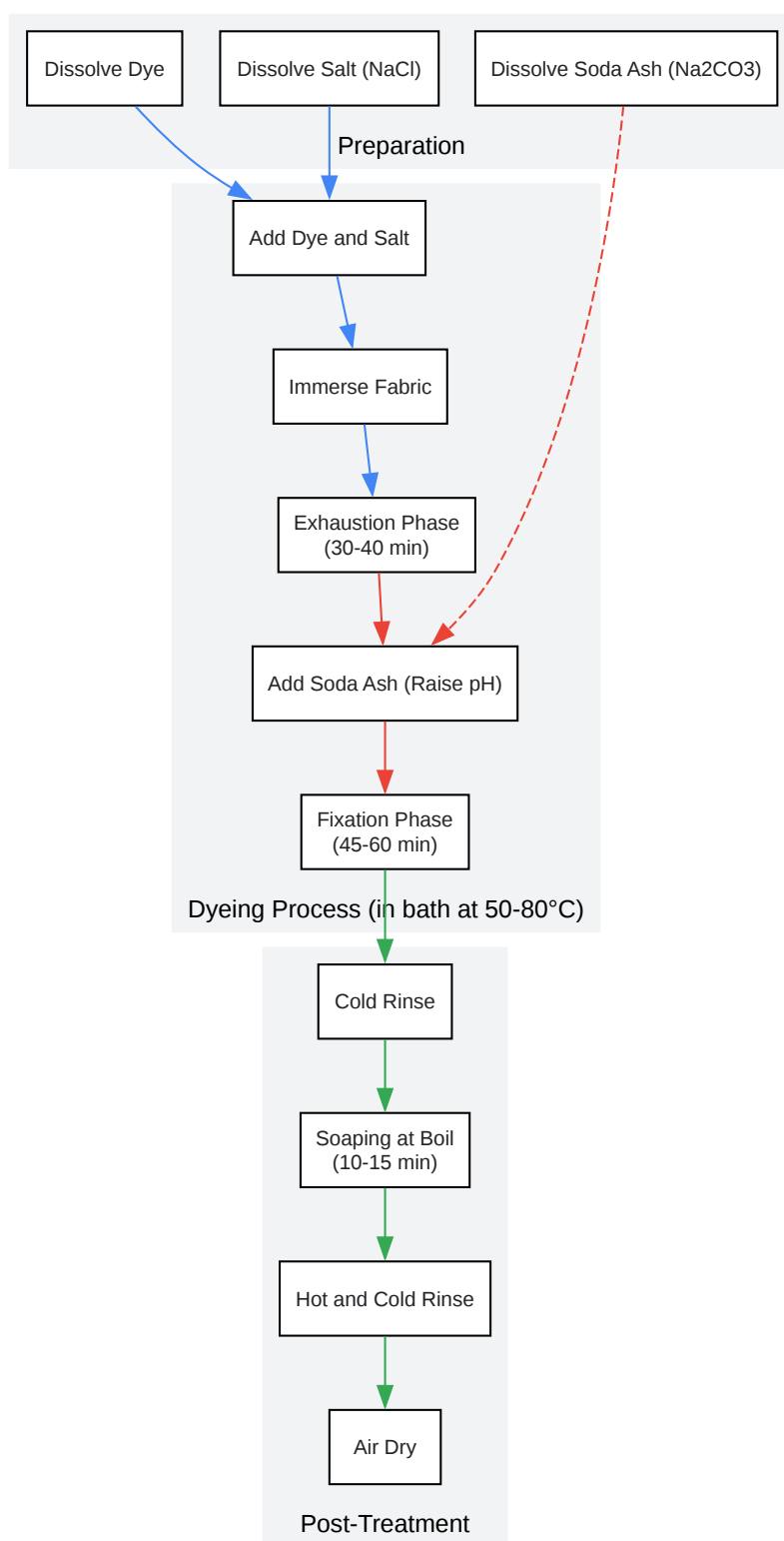


Diagram 1: Textile Dyeing Workflow

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Caption: Workflow for dyeing cotton with a reactive dye.

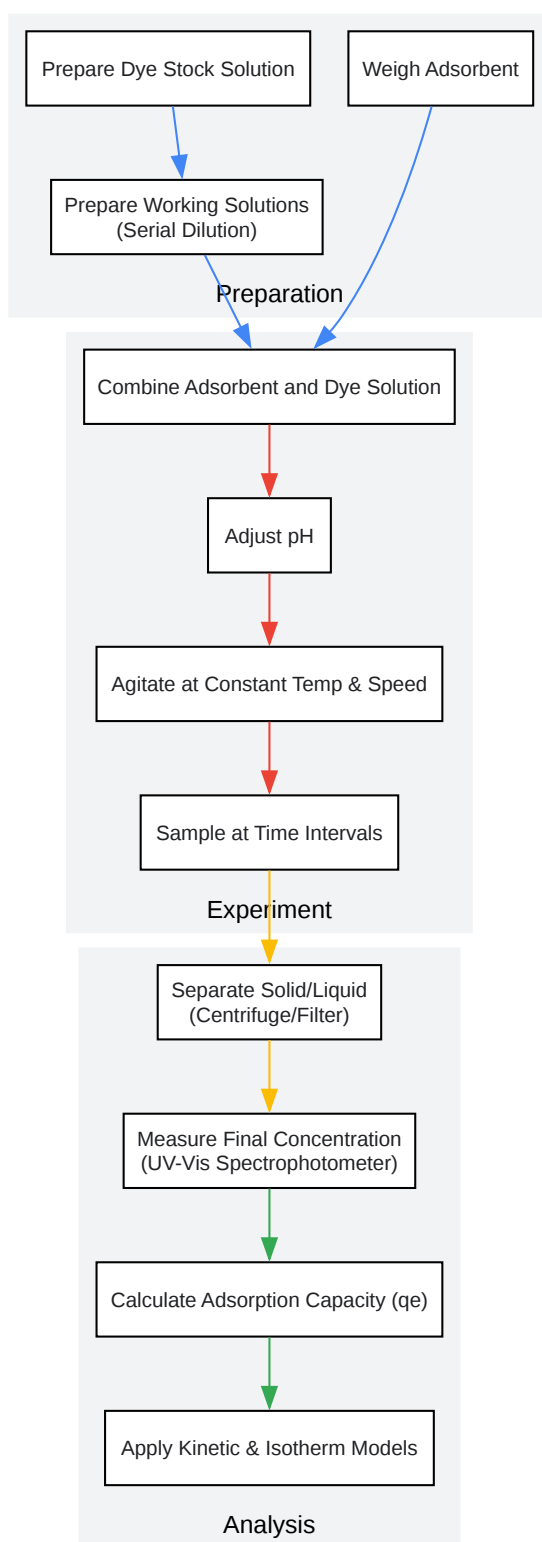


Diagram 2: Batch Adsorption Workflow

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Caption: Workflow for a batch adsorption experiment.



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